

# Molecular weight and exact mass of 1-Ethoxy-4-(p-tolylethynyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethoxy-4-(p-tolylethynyl)benzene

Cat. No.: B054540

[Get Quote](#)

## In-Depth Technical Guide: 1-Ethoxy-4-(p-tolylethynyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **1-Ethoxy-4-(p-tolylethynyl)benzene**, a molecule of interest in chemical and materials science research. The information herein is compiled to support theoretical and experimental investigations.

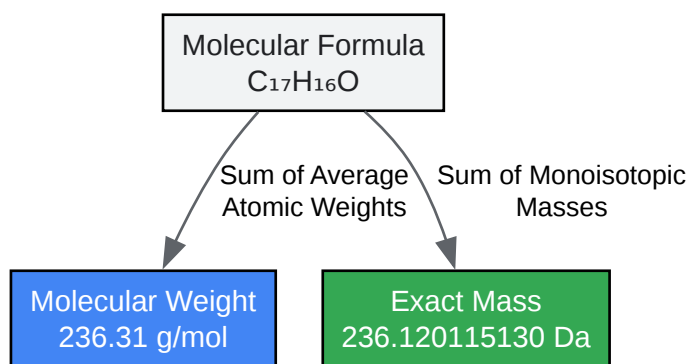
## Core Physicochemical Data

The fundamental quantitative properties of **1-Ethoxy-4-(p-tolylethynyl)benzene** are summarized below. These values are derived from its molecular formula,  $C_{17}H_{16}O$ .

Property	Value	Unit
Molecular Formula	$C_{17}H_{16}O$	
Molecular Weight	236.31	g/mol
Exact Mass	236.120115130	Da
CAS Number	116903-46-9	

## Calculation of Molecular Properties

The molecular weight and exact mass are foundational parameters for a wide range of scientific applications, from reaction stoichiometry to mass spectrometry. The logical flow from the molecular formula to these key values is illustrated below.



[Click to download full resolution via product page](#)

Caption: Derivation of Molecular Weight and Exact Mass.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1-Ethoxy-4-(p-tolylethynyl)benzene** are not extensively documented in publicly available literature. Researchers may refer to general synthetic methodologies for diarylalkynes, such as the Sonogashira coupling reaction, as a starting point for its preparation. This typically involves the palladium-catalyzed cross-coupling of a terminal alkyne (p-tolylethyne) with an aryl halide (1-ethoxy-4-iodobenzene).

## Signaling Pathways and Biological Activity

Currently, there is no available information in scientific literature detailing specific signaling pathways or significant biological activities associated with **1-Ethoxy-4-(p-tolylethynyl)benzene**. Further research is required to elucidate any potential interactions with biological systems.

- To cite this document: BenchChem. [Molecular weight and exact mass of 1-Ethoxy-4-(p-tolylethynyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b054540#molecular-weight-and-exact-mass-of-1-ethoxy-4-p-tolyethynyl-benzene>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)